

A Researcher's Guide to Procuring and Utilizing Rufinamide-15N,d2

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Compound of Interest

Compound Name: *Rufinamide-15N,d2*

Cat. No.: *B583773*

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For researchers and drug development professionals engaged in the study of epilepsy and related neurological disorders, the isotopically labeled compound **Rufinamide-15N,d2** serves as a critical internal standard for pharmacokinetic and metabolic studies. This technical guide provides an in-depth overview of sourcing this compound, a detailed experimental protocol for its application in quantitative analysis, and a visual representation of its mechanism of action.

Sourcing Rufinamide-15N,d2: A Comparative Overview of Suppliers

Rufinamide-15N,d2 is available from several specialized chemical suppliers. The choice of vendor may depend on factors such as purity requirements, available quantities, lead times, and cost. Below is a summary of key information from various suppliers to aid in the procurement process.

Supplier	Product Name	Purity	Storage	Additional Information
MedChemExpress	Rufinamide-15N,d2	Not specified	Recommended storage as per Certificate of Analysis	For research use only. Shipped at room temperature in the continental US.[1]
Thomas Scientific	Rufinamide-15N,D2 solution	Not specified	Not specified	Product is restricted and requires a Thomas Business Account for purchase.[2]
LGC Standards	Rufinamide-15N,d2	>95% (HPLC)	-20°C	Certified reference material.[3]
Supelco (Merck)	RUFINAMIDE-15N,D2	Not specified	Not specified	Available in a 1 * 1 mL solution format.
BDG Synthesis	Rufinamide-15N,d2	HPLC Purity >98%	Not specified	Ships with a Certificate of Analysis including NMR and HPLC data. [1]
Chemtos	Custom Synthesis	High Purity	Not specified	Specializes in custom synthesis of stable isotope-labeled compounds. Provides full

chemical
certification.[4]

Shimadzu

Custom
Synthesis

High Purity

Not specified

Offers custom
synthesis of
stable
isotopically
labeled
standards with
detailed
Certificates of
Analysis.[5]

Eurofins

Custom
Synthesis

High Purity

Not specified

Provides custom
synthesis of
compounds
labeled with
stable isotopes,
with GLP-
certified analysis
available.[6]

Experimental Protocol: Quantitative Analysis of Rufinamide in Plasma by LC-MS/MS

The use of a stable isotope-labeled internal standard such as **Rufinamide-15N,d2** is crucial for correcting for matrix effects and variations in sample processing and instrument response, thereby ensuring the accuracy and precision of quantitative bioanalytical methods. The following protocol outlines a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the determination of Rufinamide in plasma samples.

1. Sample Preparation:

- To a 50 µL aliquot of plasma, add a known concentration of **Rufinamide-15N,d2** as an internal standard.
- Perform protein precipitation by adding methanol.

- Vortex the mixture and centrifuge to pellet the precipitated proteins.
- Transfer the supernatant for LC-MS/MS analysis.

2. Liquid Chromatography (LC) Conditions:

- Column: A reversed-phase column such as a Zorbax SB-C18 (100mm x 3mm, 3.5µm) is suitable.[\[4\]](#)
- Mobile Phase: An isocratic mobile phase consisting of a mixture of water with 0.1% formic acid and methanol (50:50, v/v) can be used.[\[4\]](#)
- Flow Rate: A typical flow rate is around 0.5 - 1.0 mL/min.
- Injection Volume: 5-10 µL.
- Column Temperature: Maintain at a constant temperature, e.g., 40°C.

3. Mass Spectrometry (MS/MS) Conditions:

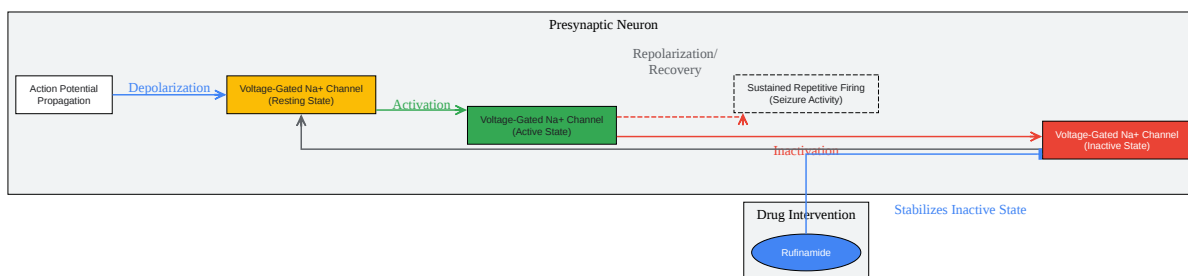
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.[\[4\]](#)
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Rufinamide: Monitor the transition of the precursor ion m/z 239 to a specific product ion, for example, m/z 127.[\[4\]](#)
 - **Rufinamide-15N,d2** (Internal Standard): Monitor the transition of the precursor ion to its corresponding product ion. The specific m/z values will depend on the exact labeling pattern.
- Instrument Parameters: Optimize parameters such as declustering potential, collision energy, and cell exit potential for both the analyte and the internal standard to achieve maximum sensitivity and specificity.

4. Quantification:

- Construct a calibration curve by plotting the ratio of the peak area of Rufinamide to the peak area of the internal standard (**Rufinamide-15N,d2**) against the concentration of Rufinamide standards.
- Use the calibration curve to determine the concentration of Rufinamide in the unknown plasma samples.

Mechanism of Action: Rufinamide's Effect on Voltage-Gated Sodium Channels

Rufinamide exerts its antiepileptic effects primarily by modulating the activity of voltage-gated sodium channels in neurons.[7][8] It stabilizes the inactive state of these channels, which reduces neuronal hyperexcitability and limits the sustained, high-frequency firing of action potentials that is characteristic of seizures.[7][9]



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Caption: Mechanism of action of Rufinamide on voltage-gated sodium channels.

This guide provides a foundational resource for researchers working with **Rufinamide-15N,d2**. By understanding the available sources, employing a robust analytical methodology, and comprehending its molecular mechanism, scientists can effectively utilize this critical tool in the advancement of epilepsy research and the development of novel antiepileptic therapies.

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